

# Technical Guide: Diethyl p-tolylphosphonate (CAS 1754-46-7)

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## Compound of Interest

Compound Name: *1-Diethoxyphosphoryl-4-methylbenzene*

Cat. No.: *B154386*

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This in-depth technical guide provides a comprehensive overview of the chemical and physical properties of Diethyl p-tolylphosphonate (CAS 1754-46-7), along with a list of potential suppliers and a detailed experimental protocol for its synthesis and characterization.

## Core Properties

Diethyl p-tolylphosphonate, also known by its IUPAC name p-Tolyl-phosphonic acid diethyl ester, is an organophosphorus compound with the chemical formula  $C_{11}H_{17}O_3P$ .<sup>[1]</sup> It is a colorless to pale yellow oil at room temperature.

## Physicochemical Data

The key physicochemical properties of Diethyl p-tolylphosphonate are summarized in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	1754-46-7	N/A
IUPAC Name	Diethyl p-tolylphosphonate	[2]
Synonyms	p-Tolyl-phosphonic acid diethyl ester, 1-Diethoxyphosphoryl-4-methylbenzene	[1][2]
Molecular Formula	C <sub>11</sub> H <sub>17</sub> O <sub>3</sub> P	[1]
Molecular Weight	228.22 g/mol	[1]
Physical State	Oil/Liquid	
Boiling Point	122 °C @ 1 Torr	
Density	1.090 g/cm <sup>3</sup> @ 23 °C	
Solubility	Soluble in aprotic solvents like toluene, DMF, dioxane, and acetonitrile.	

## Synthesis and Experimental Protocols

The synthesis of Diethyl p-tolylphosphonate can be achieved through several methods, with the Michaelis-Arbuzov reaction being a common and effective approach. This reaction involves the reaction of a trialkyl phosphite with an alkyl halide.

### Synthesis of Diethyl p-tolylphosphonate via Michaelis-Arbuzov Reaction

Materials:

- Triethyl phosphite
- 4-Methylbenzyl halide (e.g., 4-methylbenzyl bromide)
- Anhydrous toluene (solvent)

- Nitrogen gas atmosphere

#### Procedure:

- A flame-dried round-bottom flask equipped with a reflux condenser and a magnetic stirrer is charged with 4-methylbenzyl bromide and anhydrous toluene under a nitrogen atmosphere.
- Triethyl phosphite is added dropwise to the stirred solution at room temperature.
- The reaction mixture is then heated to reflux and maintained at this temperature for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The solvent is removed under reduced pressure using a rotary evaporator.
- The crude product is purified by vacuum distillation to yield Diethyl p-tolylphosphonate as a colorless oil.

## Characterization

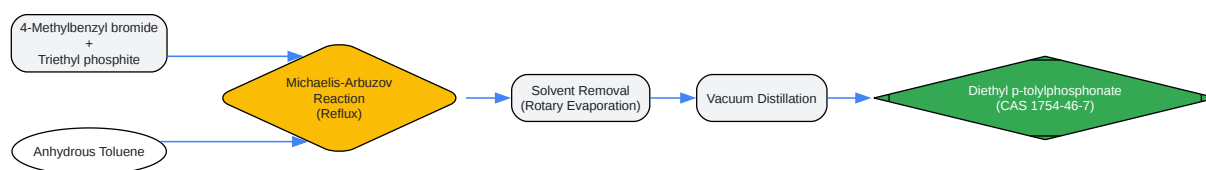
The identity and purity of the synthesized Diethyl p-tolylphosphonate can be confirmed by spectroscopic methods, primarily Nuclear Magnetic Resonance (NMR) spectroscopy.

$^1\text{H}$  NMR (400 MHz,  $\text{CDCl}_3$ ): The following proton NMR data has been reported for Diethyl p-tolylphosphonate:

- $\delta$  7.68 (d,  $J$  = 8.9 Hz, 2H, Ar-H)
- $\delta$  7.26 (d,  $J$  = 8.9 Hz, 2H, Ar-H)
- $\delta$  4.18 - 4.04 (m, 4H,  $\text{OCH}_2$ )
- $\delta$  2.41 (s, 3H, Ar- $\text{CH}_3$ )
- $\delta$  1.31 (t,  $J$  = 6.9 Hz, 6H,  $\text{OCH}_2\text{CH}_3$ )

## Visualizing the Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of Diethyl p-tolylphosphonate.



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Caption: Synthesis workflow for Diethyl p-tolylphosphonate.

## Suppliers

A number of chemical suppliers offer Diethyl p-tolylphosphonate. The following table provides a non-exhaustive list of potential suppliers. It is recommended to contact the suppliers directly for current availability, purity, and pricing.

Supplier	Location
3B Scientific (Wuhan) Corporation	China
BLD Pharm	China
Manchester Organics Ltd.	UK
ChemicalBook	USA
Atomax Chemicals Co., Ltd.	China
Epsilon Chimie	France
Guidechem	China
Tokyo Chemical Industry Co., Ltd. (TCI)	Japan

## Safety and Handling

Diethyl p-tolylphosphonate should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn. Avoid inhalation of vapors and contact with skin and eyes. In case of contact, flush the affected area with copious amounts of water. Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

This technical guide is intended for informational purposes only and should not be considered a substitute for professional scientific guidance. Always consult the relevant Safety Data Sheet (SDS) before handling any chemical.

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## References

- 1. aksci.com [aksci.com]
- 2. echemi.com [echemi.com]
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